

Personal protective equipment for handling 3-Formylphenylboronic acid

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Compound of Interest

Compound Name: 3-Formylphenylboronic acid

Cat. No.: B051456

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Essential Safety and Handling Guide for 3-Formylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **3-Formylphenylboronic acid** (CAS No. 87199-16-4). Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

3-Formylphenylboronic acid is a hazardous substance that can cause severe skin burns, serious eye damage, and respiratory irritation.^{[1][2][3]} It is crucial to handle this compound with appropriate care and personal protective equipment.

| Hazard Classification | GHS Code | Description |
|--|-------------|--|
| Skin Corrosion/Irritation | H314 / H315 | Causes severe skin burns and eye damage / Causes skin irritation.[1][2][3][4] |
| Serious Eye Damage/Irritation | H314 / H319 | Causes severe skin burns and eye damage / Causes serious eye irritation.[1][2][3][4] |
| Specific Target Organ Toxicity (Single Exposure) | H335 | May cause respiratory irritation.[2][3] |

Signal Word: Danger[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Formylphenylboronic acid** to minimize exposure.

| PPE Category | Item | Specifications and Use |
|-------------------------|-------------------------------|--|
| Eye and Face Protection | Safety Goggles or Face Shield | Must be worn at all times in the laboratory to protect against dust and splashes.[1][5][6] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile or other suitable impervious gloves are required. Inspect gloves for integrity before each use and dispose of them properly after handling the chemical.[1][5][7] |
| Body Protection | Laboratory Coat | A flame-resistant lab coat must be worn to protect skin and clothing from potential spills.[5][7] |
| Respiratory Protection | Dust Mask or Respirator | A NIOSH/MSHA approved respirator should be used when handling the solid compound, especially if there is a risk of dust generation.[1][5][7] Work should be conducted in a well-ventilated area or under a chemical fume hood.[4][5] |
| Footwear | Closed-Toe Shoes | Required at all times in the laboratory to protect against spills and falling objects.[5] |

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Formylphenylboronic acid** is crucial for safety.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[6\]](#)
- Prepare your workspace in a certified chemical fume hood to minimize the inhalation of dust.
[\[5\]](#)
- Gather all necessary equipment, including spatulas, weighing paper, and sealable containers, before handling the chemical.

2. Donning PPE:

- Put on all required personal protective equipment as detailed in the table above.

3. Handling the Compound:

- Carefully open the container to avoid generating dust.
- Use a spatula to transfer the desired amount of the solid onto weighing paper or directly into a container.
- Keep the container tightly closed when not in use.[\[6\]](#)[\[7\]](#)

4. Post-Handling:

- Clean the work area thoroughly to remove any residual chemical.
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.[\[1\]](#)[\[7\]](#)
- Wash hands and forearms thoroughly with soap and water after handling is complete.[\[1\]](#)[\[4\]](#)

Emergency Procedures

| Incident | First-Aid Measures |
|--------------|--|
| Eye Contact | Immediately rinse cautiously with water for at least 15 minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2] |
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower.[8] Seek immediate medical attention. |
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration.[2] Seek medical attention. |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1] |
| Spill | Evacuate the area. Avoid breathing dust. Wear appropriate PPE.[1] Sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[2][7] |

Disposal Plan

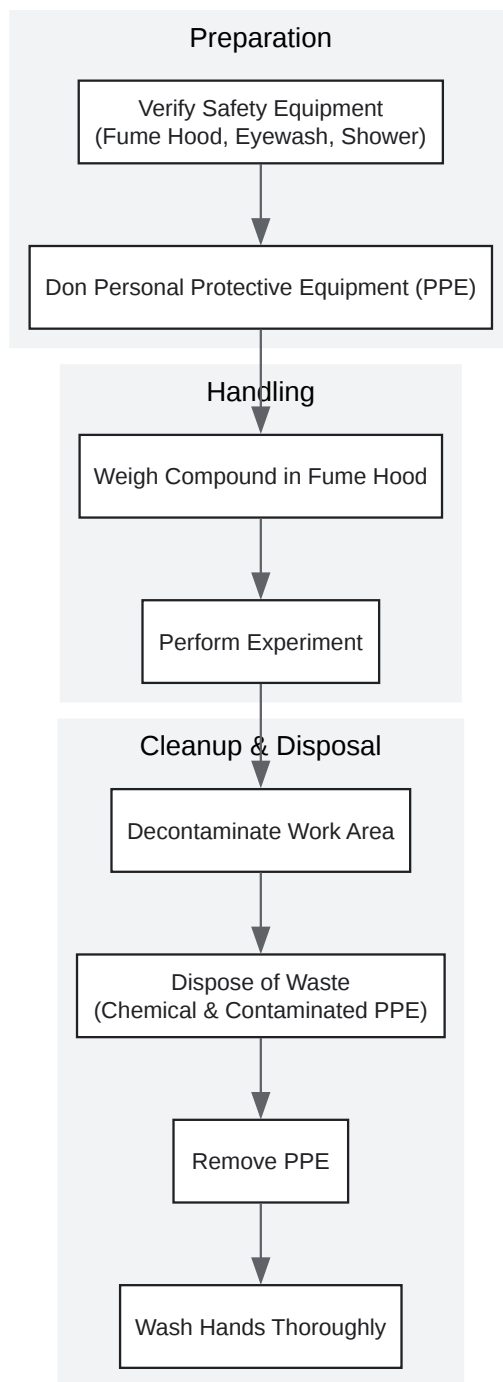
Proper disposal of **3-Formylphenylboronic acid** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Excess or unwanted **3-Formylphenylboronic acid** must be disposed of as hazardous waste.[7] Collect the waste in a clearly labeled, sealed, and appropriate container. [5] Do not let the product enter drains.[1][7]
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, must also be disposed of as hazardous waste.[7]

- Empty Containers: Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.^[5] Once cleaned, the container can be disposed of according to institutional guidelines.

Below is a workflow diagram for the safe handling of **3-Formylphenylboronic acid**.

Workflow for Handling 3-Formylphenylboronic Acid

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3-Formylphenylboronic acid**.

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References

- 1. capotchem.com [capotchem.com]
- 2. fishersci.ca [fishersci.ca]
- 3. 3-Formylphenylboronic acid | C₇H₇BO₃ | CID 2734356 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tcichemicals.com [tcichemicals.com]
- 5. benchchem.com [benchchem.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. benchchem.com [benchchem.com]
- 8. fishersci.com [fishersci.com]
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Phone: (601) 213-4426

Email: info@benchchem.com